

# Understanding the basicity of Thallium(I) hydroxide

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## Compound of Interest

Compound Name: THALLIUM(I)HYDROXIDE

Cat. No.: B1171804

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An In-Depth Technical Guide to the Basicity of Thallium(I) Hydroxide

## Introduction

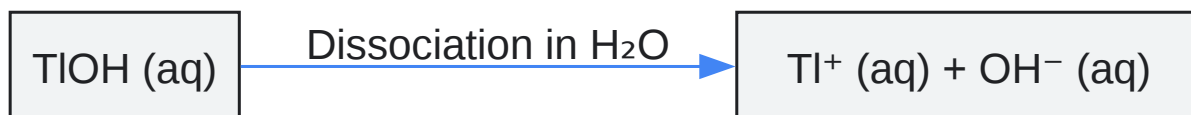
Thallium(I) hydroxide, with the chemical formula  $TlOH$ , is an inorganic compound of significant interest in chemical synthesis.[1][2] It is recognized as a strong base, a property that dictates its chemical behavior and applications.[1][3] Comprising a thallium(I) cation ( $Tl^+$ ) and a hydroxide anion ( $OH^-$ ), its structure and bonding lead to high solubility and complete dissociation in aqueous solutions.[1][3] This guide provides a comprehensive overview of the chemical properties, quantitative data, and experimental protocols relevant to understanding the basicity of Thallium(I) hydroxide. It is intended for researchers, scientists, and professionals in drug development who may utilize thallium compounds in their work. Due to the acute toxicity of thallium salts, extreme caution and appropriate safety measures are mandatory when handling this compound.[4][5][6]

## Chemical and Physical Properties

Thallium(I) hydroxide is a yellow, needle-like solid that is highly soluble in water.[1][7] Its aqueous solution is strongly alkaline, comparable to alkali metal hydroxides like potassium hydroxide.[2][7] This strong basicity arises from its complete dissociation in water, yielding a high concentration of hydroxide ions.

The compound is unstable when heated, decomposing at  $139^\circ C$  to thallium(I) oxide ( $Tl_2O$ ) and water.[1][8] It is also reactive with atmospheric carbon dioxide, readily forming thallium(I)

carbonate ( $\text{Ti}_2\text{CO}_3$ ).<sup>[8][9]</sup> This reactivity necessitates handling and storage in inert atmospheres to maintain its purity.<sup>[8]</sup>



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Caption: Dissociation of Thallium(I) hydroxide in water.

## Quantitative Data Summary

The following table summarizes key quantitative properties of Thallium(I) hydroxide.

Property	Value	Reference(s)
Molar Mass	221.39 g/mol	<a href="#">[1]</a>
Appearance	Yellow needles	<a href="#">[1][7]</a>
Density	7.44 g/cm <sup>3</sup>	<a href="#">[1][10]</a>
Melting Point	Decomposes at 139°C	<a href="#">[1]</a>
Solubility in Water	34.3 g / 100 g at 18°C	<a href="#">[1][10]</a>
Basicity	Strong base, fully dissociates in water.	<a href="#">[1][3]</a>
pKb	Not applicable; as a strong base, it is considered to dissociate completely.	

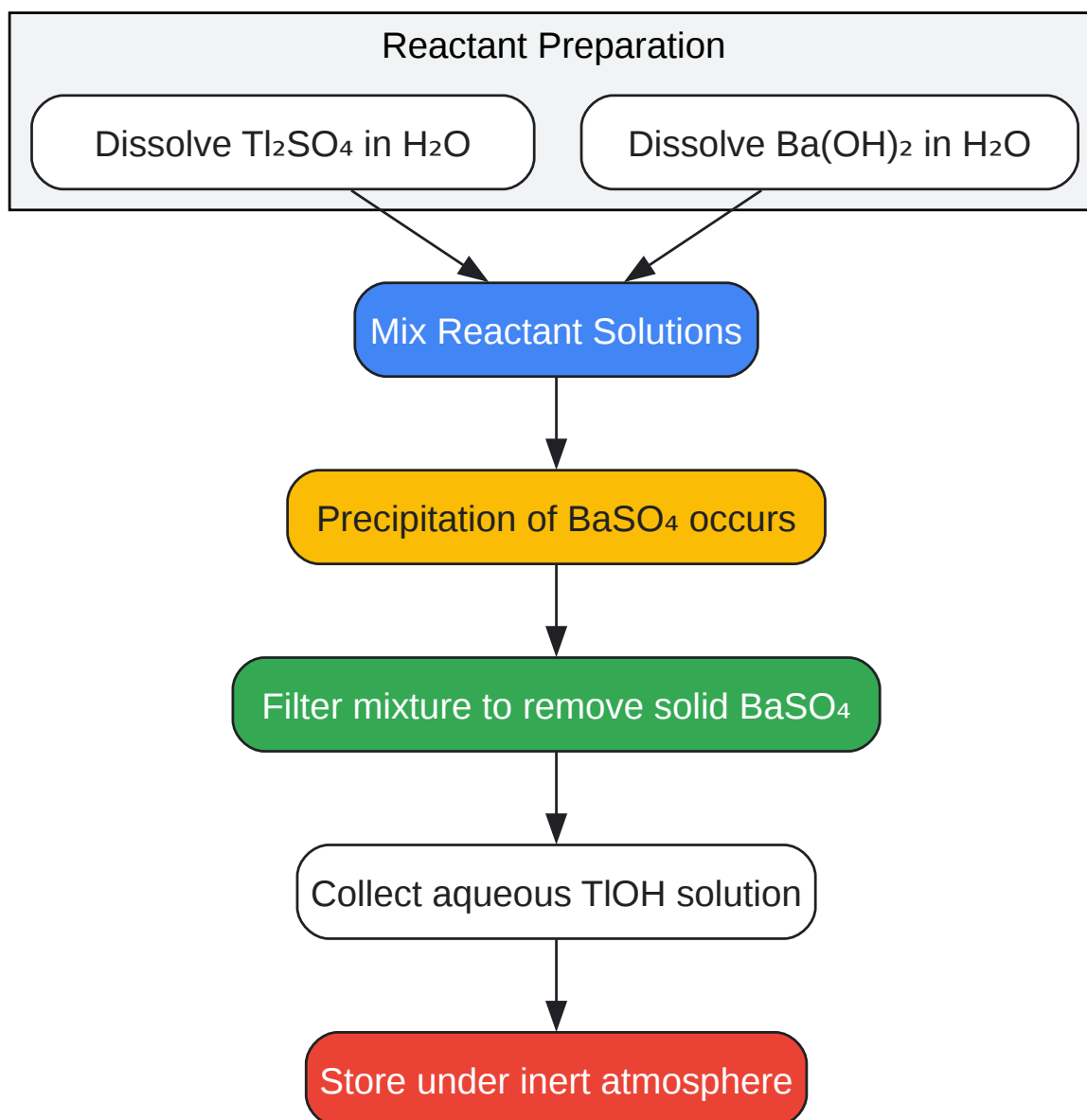
## Experimental Protocols

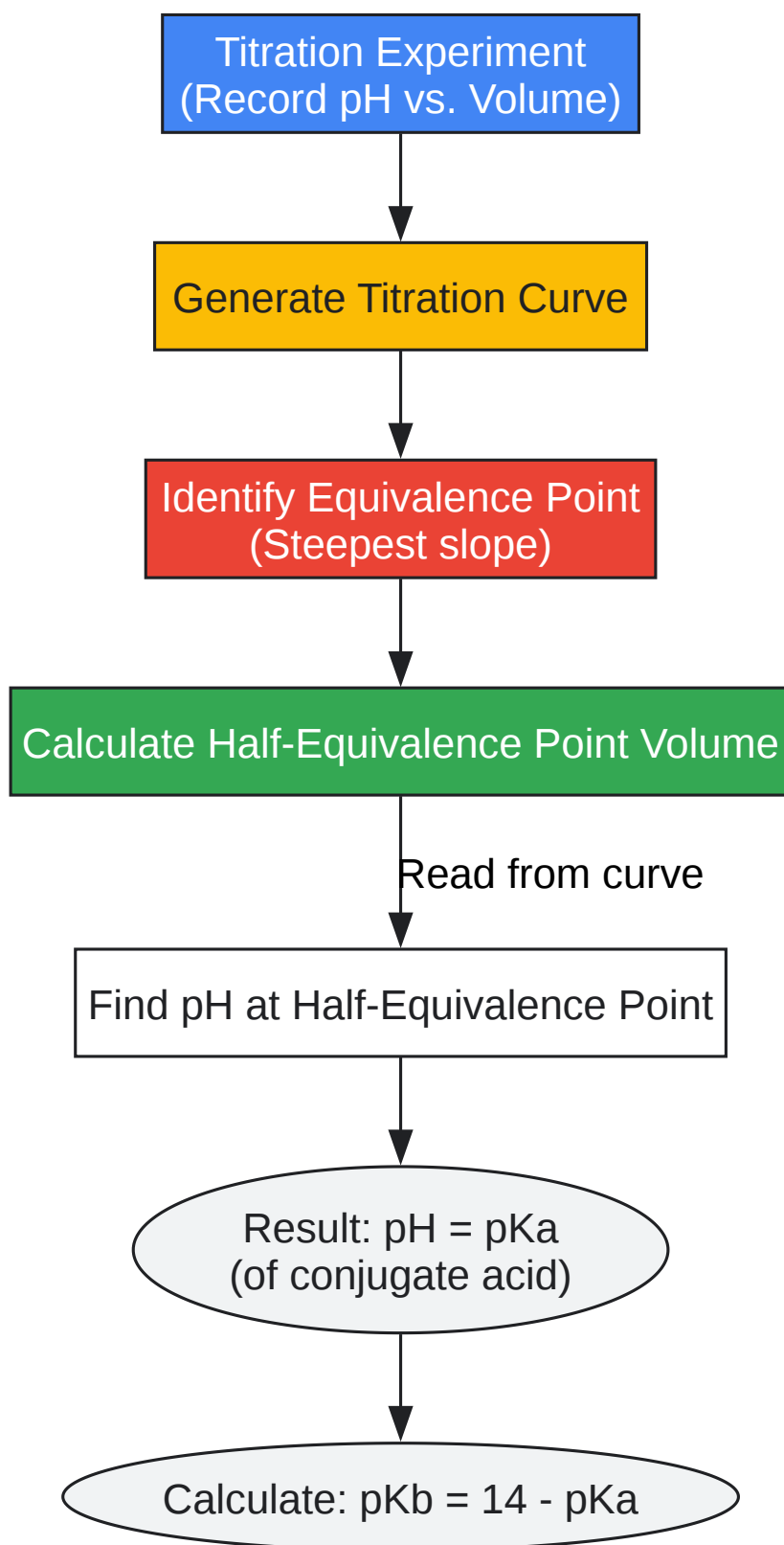
### Synthesis of Thallium(I) Hydroxide

A common and reliable method for synthesizing TIOH in a laboratory setting is through the metathesis reaction between aqueous solutions of thallium(I) sulfate ( $\text{Tl}_2\text{SO}_4$ ) and barium hydroxide ( $\text{Ba}(\text{OH})_2$ ).<sup>[1]</sup> The insolubility of barium sulfate ( $\text{BaSO}_4$ ) drives the reaction to completion.

#### Methodology:

- Preparation of Reactants: Prepare separate aqueous solutions of thallium(I) sulfate and barium hydroxide of known concentrations.
- Reaction: Slowly add the barium hydroxide solution to the thallium(I) sulfate solution with constant stirring. A white precipitate of barium sulfate will form immediately.
  - Reaction:  $\text{Tl}_2\text{SO}_4(\text{aq}) + \text{Ba}(\text{OH})_2(\text{aq}) \rightarrow 2\text{TIOH}(\text{aq}) + \text{BaSO}_4(\text{s})$
- Precipitate Removal: Allow the precipitate to settle. Separate the solid  $\text{BaSO}_4$  from the aqueous TIOH solution via filtration or centrifugation. A fine filter paper (e.g., Whatman No. 42) is recommended.
- Solution Handling: The resulting clear filtrate is an aqueous solution of Thallium(I) hydroxide. This solution should be used promptly or stored under an inert atmosphere (e.g., nitrogen or argon) to prevent the absorption of  $\text{CO}_2$ .<sup>[8]</sup>





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